

vecuronium bromide crystallographic data X-ray diffraction

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Compound Focus: Vecuronium Bromide

CAS No.: 50700-72-6

Cat. No.: S546652

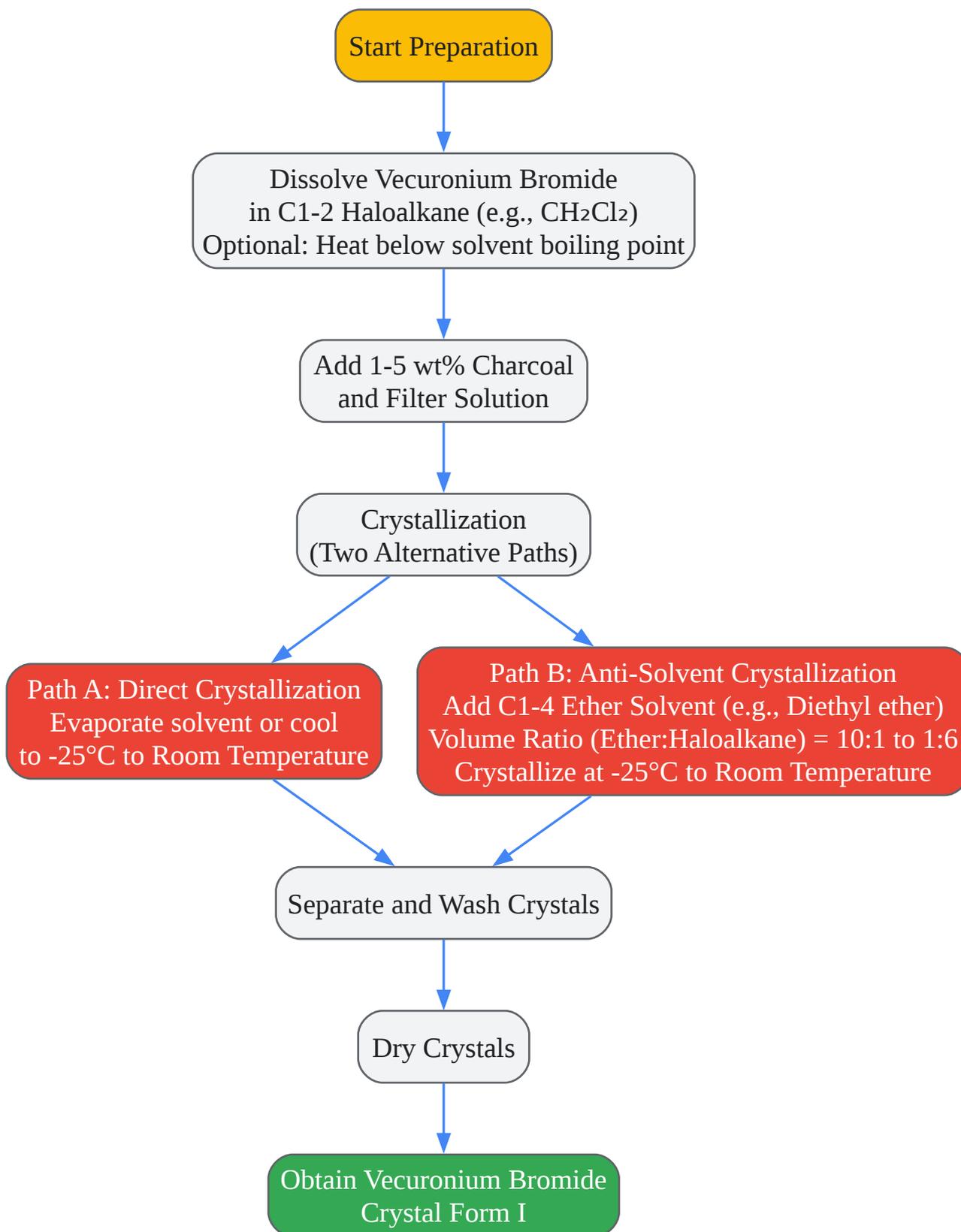
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Crystallographic Data Summary

Feature	Original Molecular Structure (1991)	Novel Crystal Form I (Patent CN103450311)
Analysis Method	Single-crystal X-ray diffraction [1]	X-ray Powder Diffraction (XRPD) [2]
Crystal System	Orthorhombic [1]	Not specified
Space Group	P2 ₁ 2 ₁ 2 ₁ [1]	Not specified
Key XRPD Peaks (2θ)	Not available	5.4, 8.8, 12.4, 13.7, 17.6, 19.7 (all ± 0.2°) [2]
DSC Data	Not available	Endothermic peak: 230–260 °C [2]
Melting Point	Not available	250.0–251.0 °C [2]
Key Advantages	Defines molecular conformation and stereochemistry [1]	Improved solubility, stability, and reduced hygroscopicity [2]

Experimental Protocol for Crystal Form I

The following workflow outlines the preparation method for the novel **Vecuronium Bromide** Crystal Form I as described in the patent:



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Preparation workflow for **Vecuronium Bromide** Crystal Form I [2].

Key Details:

- **Solvents:** The process uses low molecular weight haloalkanes (methylene chloride or chloroform) for dissolution and ethers (diethyl ether, tetrahydrofuran) as anti-solvents [2].
- **Crystallization:** Can be performed by direct solvent evaporation/cooling or by adding an anti-solvent. The temperature is maintained between -25°C and room temperature [2].
- **Scale:** The patent states the cumulative volume of solvents is typically 2-20 times the mass of the **vecuronium bromide** raw material [2].

Scientific Context & Recent Studies

- **Molecular Structure:** The 1991 study established the core molecular structure, finding that the A-ring acetoxy and piperidinyl substituents adopt an **axial conformation** in the solid state and in solution. This conformation changes upon protonation [1].
- **Structural Significance:** A 2021 study reaffirms that **vecuronium bromide** is an aminosteroid with **ten stereogenic centers**, and its configuration is well-defined [3].
- **Modern Analytical Techniques:** Recent research focuses on quality control. One study used **Fourier Transform Near-Infrared (FTNIR) spectrometry** and Principal Component Analysis (PCA) to screen for variability between different production lots, highlighting the importance of consistent solid-form properties [4].

The search confirms that while the single-crystal structure is known, the more recent development and characterization of a novel crystalline form with improved properties is a key focus for pharmaceutical application.

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To cite this document: Smolecule. [vecuronium bromide crystallographic data X-ray diffraction].

Smolecule, [2026]. [Online PDF]. Available at:

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